

Application Note: Quantification of Panax Saponins in Plasma using LC-MS/MS

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Compound of Interest

Compound Name: *Panax saponin C*

Cat. No.: B6593303

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Introduction

Panax saponins, also known as ginsenosides, are the primary bioactive compounds in ginseng and are responsible for its wide range of pharmacological effects. Accurate quantification of these saponins in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and toxicological studies in drug development. This application note provides a detailed protocol for the sensitive and selective quantification of major Panax saponins, such as Ginsenoside Rb1, Ginsenoside Rg1, and Notoginsenoside R1, in plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The methods described are applicable to preclinical research in animal models.

Experimental Protocols

Sample Preparation

Two primary methods for plasma sample preparation are presented: Solid-Phase Extraction (SPE) and Protein Precipitation.

1.1. Solid-Phase Extraction (SPE)^{[1][2]}

This method is recommended for cleaner extracts and improved sensitivity.

- Materials:

- C18 SPE cartridges (e.g., Extract-Clean C18)[1]
- Methanol (HPLC grade)[1]
- Acetonitrile (HPLC grade)[1]
- Water (deionized or HPLC grade)
- Internal Standard (IS) working solution (e.g., Glipizide or Theophylline)[1][3]
- Nitrogen evaporator
- Protocol:
 - Condition the C18 SPE cartridge by washing with 2 mL of methanol followed by 2 mL of water.
 - Load 0.5 mL of plasma sample onto the conditioned cartridge.
 - Wash the cartridge with 2 mL of water, followed by 2 mL of 20% (v/v) aqueous methanol solution to remove interfering compounds.[1]
 - Elute the saponins with 2 mL of methanol.
 - Add 10 µL of the internal standard working solution to the eluate.
 - Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of 50% (v/v) aqueous methanol solution.
 - Inject a 20 µL aliquot into the LC-MS/MS system for analysis.[1]

1.2. Protein Precipitation[3][4]

This is a simpler and faster method suitable for high-throughput analysis.

- Materials:
 - Methanol (HPLC grade)

- Internal Standard (IS) working solution (e.g., Theophylline 50 ng/mL in methanol)[3]
- Microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Centrifuge
- Protocol:
 - Pipette 50 µL of plasma sample into a 1.5 mL microcentrifuge tube.
 - Add 300 µL of the internal standard working solution in methanol to precipitate the plasma proteins.[3]
 - Vortex the mixture for approximately 5 minutes.
 - Centrifuge at 12,000 rpm for 10 minutes.
 - Transfer the supernatant to an autosampler vial.
 - Inject a 3 µL aliquot of the supernatant into the LC-MS/MS system for analysis.[3]

LC-MS/MS Conditions

The following are representative UPLC-MS/MS conditions. Instrument parameters should be optimized for the specific system being used.

2.1. Liquid Chromatography

Parameter	Condition
Column	ACQUITY UPLC® BEH C18 (1.7 µm, 100 x 2.1 mm)[5] or equivalent
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile[6]
Gradient Elution	0-2 min, 20-50% B; 2-4 min, 50-87% B; 4-9 min, 87-90% B; followed by a re-equilibration step[3]
Flow Rate	0.3 mL/min[3][6]
Injection Volume	3-20 µL
Column Temperature	35°C[6]

2.2. Mass Spectrometry

Parameter	Condition
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive[1][4] or Negative[5][6]
Scan Type	Multiple Reaction Monitoring (MRM)
Ion Spray Voltage	5.5 kV[3][4]
Capillary Temp.	550°C[3][4]
Curtain Gas	35.0 psi[3][4]
Collision Gas	8.0 psi[3][4]
Ion Source Gas	55.0 psi[3][4]

MRM Transitions (Examples)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Ionization Mode
Notoginsenoside R1	955.5	793.5	Positive
Ginsenoside Rg1	823.5	643.4	Positive
Ginsenoside Rb1	1131.6	365.1	Positive[7]
Ginsenoside Rd	969.5	789.5	Positive[7]
Ginsenoside Re	969.0	789.5	Positive[7]

Quantitative Data Summary

The following tables summarize the validation parameters for the quantification of major Panax saponins in plasma.

Table 1: Linearity and Lower Limits of Quantification (LLOQs)

Analyte	Linear Range (ng/mL)	LLOQ (ng/mL)	r ²	Reference
Notoginsenoside R1	2.64 - 264	0.5	0.9967	[2]
Ginsenoside Rg1	3.6 - 360	0.82	0.9941	[2]
Ginsenoside Rb1	18.7 - 1870	1.10	0.9912	[2]
Ginsenoside Rd	3.98 - 255.0	1.2	>0.99	[3][8]
Ginsenoside Re	0.50 - 63.8	2.5	>0.99	[3][8]

Table 2: Precision and Accuracy

Analyte	Concentration (ng/mL)	Intra-day Precision (RSD%)	Inter-day Precision (RSD%)	Accuracy (%)	Reference
Notoginsenoside R1	5, 50, 200	< 12%	< 12%	Within ±15%	[9]
Ginsenoside Rg1	5, 50, 300	< 12%	< 12%	Within ±15%	[9]
Ginsenoside Rb1	20, 200, 1500	< 12%	< 12%	Within ±15%	[9]
All Analytes	LLOQ, Low, Mid, High QC	< 15%	< 15%	85-115%	[3][10]

Table 3: Extraction Recovery and Matrix Effect

Analyte	Extraction Recovery (%)	Matrix Effect (%)	Reference
Notoginsenoside R1	75.0 - 100.8	85.1 - 110.3	[3][10]
Ginsenoside Rg1	75.0 - 100.8	85.1 - 110.3	[3][10]
Ginsenoside Rb1	75.0 - 100.8	85.1 - 110.3	[3][10]
Ginsenoside Rd	75.0 - 100.8	85.1 - 110.3	[3][10]
Ginsenoside Re	75.0 - 100.8	85.1 - 110.3	[3][10]

Visualizations

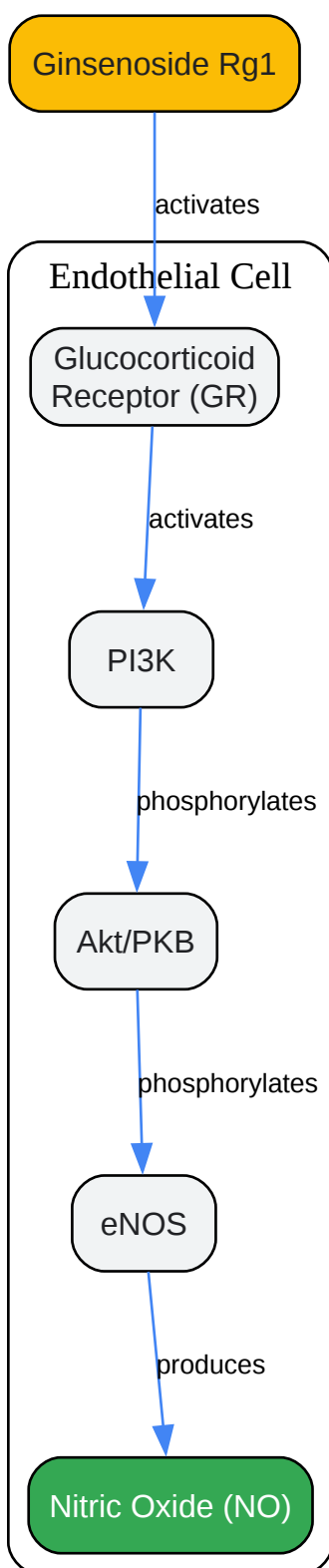
Experimental Workflow



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Caption: LC-MS/MS workflow for Panax saponin quantification.

Signaling Pathway of Ginsenoside Rg1



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Caption: Ginsenoside Rg1 induced nitric oxide production pathway.[1]

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